

A Comprehensive Technical Guide to Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate

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Compound of Interest

	<i>Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate</i>
Cat. No.:	B120554

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CAS Number: 156185-63-6

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate**, a versatile building block in medicinal chemistry and drug discovery. This document details its chemical and physical properties, outlines plausible synthetic routes with detailed experimental protocols, and explores its applications, particularly as a linker in the burgeoning field of targeted protein degradation.

Core Chemical and Physical Properties

Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate, also known as N-Boc-4-piperidinopropanol, is a piperidine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and a 3-hydroxypropyl substituent at the 4-position.^[1] This bifunctional nature makes it a valuable intermediate in the synthesis of more complex molecules. The Boc group provides a stable, yet easily removable, protection for the piperidine nitrogen, allowing for selective reactions at the hydroxyl group.

Table 1: Physicochemical Properties

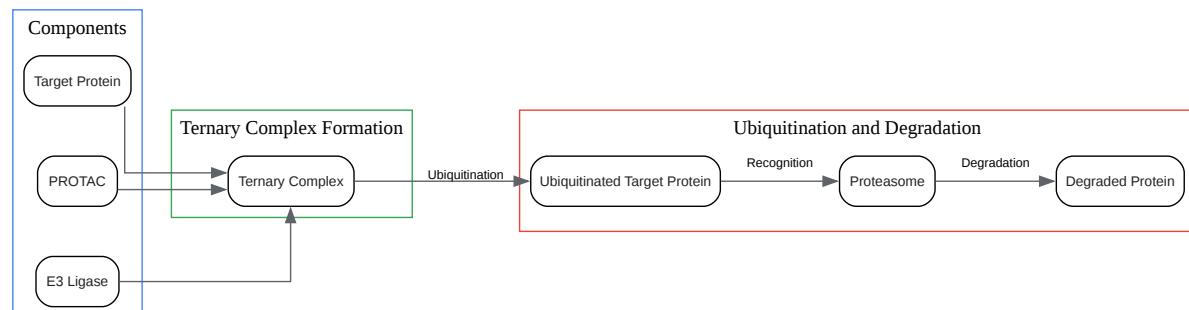
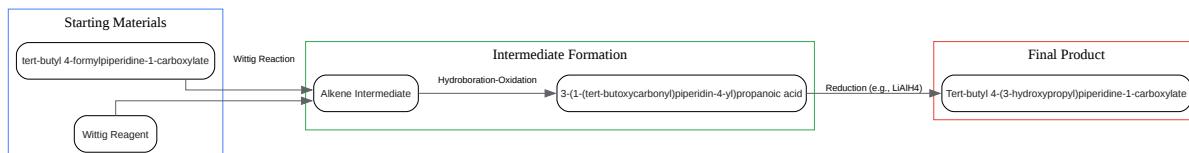
Property	Value	Source
CAS Number	156185-63-6	Internal
Molecular Formula	C13H25NO3	[1]
Molecular Weight	243.34 g/mol	[2]
Appearance	Colorless to pale yellow liquid or solid	[1]
Solubility	Soluble in organic solvents like ethanol and dichloromethane; limited solubility in water.	[1]
Topological Polar Surface Area (TPSA)	49.77 Å ²	[2]
Bioavailability Score	0.55	[2]

Synthesis and Experimental Protocols

While a specific, detailed, peer-reviewed synthesis protocol for **Tert-butyl 4-(3-hydroxypropyl)piperidine-1-carboxylate** is not readily available in the searched literature, a highly plausible and efficient synthetic route involves the reduction of a corresponding carboxylic acid or ester derivative. A common and powerful reducing agent for such transformations is Lithium Aluminum Hydride (LiAlH₄).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Plausible Synthetic Pathway

A likely synthetic route starts from commercially available precursors and involves the formation of 3-(1-(tert-butoxycarbonyl)piperidin-4-yl)propanoic acid, followed by its reduction to the target alcohol.



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